

# 2,4,6-Trimethylbenzoyl chloride chemical properties and structure

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## Compound of Interest

Compound Name: 2,4,6-Trimethylbenzoyl chloride

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An In-depth Technical Guide to **2,4,6-Trimethylbenzoyl Chloride**: Chemical Properties and Structure

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and structure of **2,4,6-trimethylbenzoyl chloride**. The information is curated for researchers, scientists, and professionals in the field of drug development, with a focus on data presentation, experimental protocols, and visual representations of its chemical nature and applications.

## Chemical and Physical Properties

**2,4,6-Trimethylbenzoyl chloride**, also known as mesitoyl chloride, is a sterically hindered acyl chloride that serves as a valuable reagent in organic synthesis.<sup>[1]</sup> Its physical and chemical properties are summarized below.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>11</sub> ClO	[2][3][4]
Molecular Weight	182.65 g/mol	[5]
Appearance	Clear light yellow to colorless liquid	[6][7]
Boiling Point	143-146 °C at 60 mmHg	[5][7]
Density	1.095 g/mL at 25 °C	[5]
Refractive Index	n <sub>20/D</sub> 1.528-1.530	[5]
Flash Point	> 110 °C (> 230 °F)	
Water Solubility	Reacts slowly with water	[5][6][7]
Storage Temperature	2-8°C	[5][8]
CAS Number	938-18-1	[2][3][5]

## Chemical Structure

The structure of **2,4,6-trimethylbenzoyl chloride** features a benzene ring substituted with three methyl groups at positions 2, 4, and 6, and a benzoyl chloride group at position 1. This substitution pattern, particularly the ortho methyl groups, creates significant steric hindrance around the acyl chloride functionality, which is key to its synthetic utility.[1]

A 3D representation of the molecule is available for viewing in various chemical databases.[2][3][4] While precise, experimentally determined bond lengths and angles from crystallographic data are not readily available in the public domain, computational models can provide estimations.

Below is a DOT language representation of the 2D chemical structure of **2,4,6-trimethylbenzoyl chloride**.

Caption: 2D structure of **2,4,6-trimethylbenzoyl chloride**.

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2,4,6-trimethylbenzoyl chloride**.

Spectroscopic Data	Key Features
Infrared (IR) Spectrum	The NIST WebBook provides the gas-phase IR spectrum, which is useful for identifying functional groups. <a href="#">[2]</a>
Mass Spectrum (MS)	The electron ionization mass spectrum is also available from the NIST WebBook. <a href="#">[4]</a>
Nuclear Magnetic Resonance (NMR)	<sup>1</sup> H NMR and <sup>13</sup> C NMR data are available in chemical databases such as ChemicalBook and SpectraBase. <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a>

## Experimental Protocols

### Synthesis of 2,4,6-Trimethylbenzoyl Chloride

The most common laboratory-scale synthesis involves the reaction of 2,4,6-trimethylbenzoic acid with a chlorinating agent, such as thionyl chloride (SOCl<sub>2</sub>).[\[12\]](#)[\[13\]](#)

Experimental Protocol:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a gas outlet connected to a trap for acidic gases (HCl and SO<sub>2</sub>), suspend 2,4,6-trimethylbenzoic acid (1.0 equivalent) in an excess of thionyl chloride (e.g., 3 equivalents).[\[12\]](#)[\[14\]](#) A catalytic amount of N,N-dimethylformamide (DMF) can be added to accelerate the reaction.[\[13\]](#)[\[14\]](#)
- **Reaction:** The mixture is gently heated to reflux (around 50°C) and maintained for 2-3 hours, or until the evolution of gas ceases.[\[12\]](#)[\[14\]](#)[\[15\]](#)
- **Work-up and Isolation:** After the reaction is complete, the excess thionyl chloride is removed by distillation under reduced pressure.[\[12\]](#)[\[14\]](#) The residue, crude **2,4,6-trimethylbenzoyl chloride**, is often obtained as an amber-colored liquid and can frequently be used in subsequent steps without further purification.[\[12\]](#) If higher purity is required, distillation of the product can be performed.[\[13\]](#)

Below is a DOT language representation of the synthesis workflow.



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Caption: Synthesis workflow for **2,4,6-trimethylbenzoyl chloride**.

## Use as a Protecting Group for Alcohols

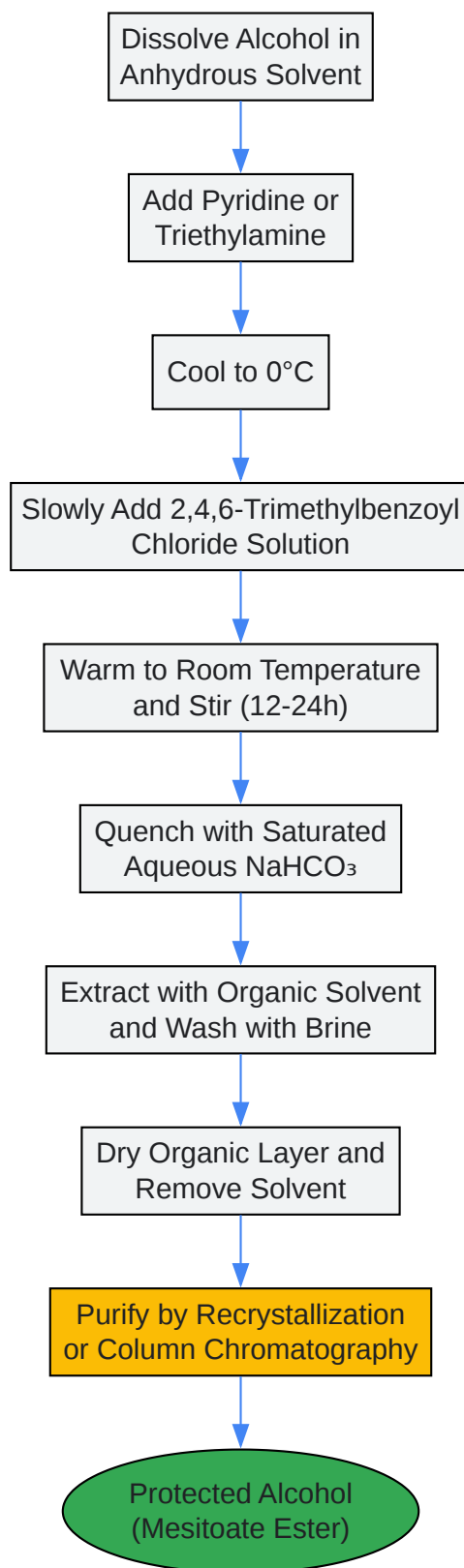
A primary application of **2,4,6-trimethylbenzoyl chloride** is in the protection of hydroxyl groups as mesitoate esters, which are stable under a variety of reaction conditions due to steric hindrance.<sup>[1][6][16]</sup>

Experimental Protocol:

- **Reaction Setup:** In a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve the alcohol to be protected in an anhydrous, non-protic solvent (e.g., dichloromethane or toluene).<sup>[17]</sup> Add a non-nucleophilic base, such as pyridine or triethylamine (1.5 equivalents).<sup>[1]</sup>
- **Acylation:** Cool the mixture in an ice bath (0°C).<sup>[1]</sup> Slowly add a solution of **2,4,6-trimethylbenzoyl chloride** (1.2 equivalents) in the same anhydrous solvent to the reaction mixture with stirring.<sup>[1]</sup>
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir for several hours (typically 12-24 hours).<sup>[1]</sup> Monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate.<sup>[1]</sup> Transfer the mixture to a separatory funnel and extract the aqueous layer with the organic solvent used for the reaction. Combine the organic layers and wash with brine.<sup>[1]</sup>

- Purification: Dry the organic layer over an anhydrous drying agent (e.g., magnesium sulfate), filter, and remove the solvent under reduced pressure.<sup>[17]</sup> The crude product can be purified by recrystallization or column chromatography to yield the pure mesitoate ester.<sup>[17]</sup>

Below is a DOT language representation of the workflow for protecting an alcohol.



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Caption: Workflow for the protection of an alcohol using **2,4,6-trimethylbenzoyl chloride**.

## Reactivity and Applications

**2,4,6-Trimethylbenzoyl chloride** is a versatile reagent in organic synthesis with several key applications:

- **Protecting Group:** As detailed above, it is a choice reagent for the protection of hydroxyl groups, especially in complex, multi-step syntheses where robust protecting groups are required.[\[1\]](#)[\[16\]](#)
- **Organic Synthesis Intermediate:** It serves as a building block for the introduction of the sterically bulky 2,4,6-trimethylbenzoyl group into molecules, which can be useful in the synthesis of pharmaceuticals and agrochemicals.[\[16\]](#)[\[18\]](#)
- **Polymer Industry:** It is used as a reagent in the synthesis of polymers and copolymers, contributing to the modification of polymer properties.[\[18\]](#)
- **Additives:** It finds use as an additive for plastics and inks.[\[7\]](#)[\[18\]](#)[\[19\]](#)

## Safety and Handling

**2,4,6-Trimethylbenzoyl chloride** is a corrosive substance and requires careful handling.[\[8\]](#)

- **Hazards:** It causes severe skin burns and eye damage.[\[8\]](#)[\[9\]](#) It reacts with water, including moisture in the air and on the skin, to produce hydrochloric acid.[\[8\]](#)
- **Personal Protective Equipment (PPE):** Always wear chemical-resistant gloves (e.g., nitrile or neoprene), safety goggles or a face shield, and a lab coat.[\[8\]](#)[\[20\]](#)
- **Handling:** Work in a well-ventilated area, preferably within a chemical fume hood, to minimize exposure to vapors.[\[8\]](#)[\[20\]](#) Avoid contact with skin, eyes, and clothing.[\[8\]](#)
- **Storage:** Store in a cool, dry, well-ventilated area away from incompatible materials such as water, alcohols, and strong oxidizing agents.[\[8\]](#)[\[20\]](#) Keep containers tightly closed to prevent moisture ingress.[\[8\]](#) Recommended storage is between 2-8°C.[\[5\]](#)[\[8\]](#)
- **First Aid:** In case of skin contact, immediately flush with plenty of water for at least 15 minutes and seek medical attention.[\[20\]](#) In case of eye contact, rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[18\]](#)[\[20\]](#) If inhaled, move the person

into fresh air.[18][20] If swallowed, do NOT induce vomiting and get medical aid immediately. [20]

This guide provides a foundational understanding of **2,4,6-trimethylbenzoyl chloride** for its effective and safe use in a research and development setting. For more detailed information, always refer to the Safety Data Sheet (SDS) provided by the supplier.

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